

3-Chloroisoquinolin-7-amine molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloroisoquinolin-7-amine

CAS No.: 1374651-87-2

Cat. No.: B595148

[Get Quote](#)

An In-Depth Technical Guide to **3-Chloroisoquinolin-7-amine**: A Core Scaffold for Modern Drug Discovery

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals. It delves into the core characteristics of **3-Chloroisoquinolin-7-amine**, a pivotal heterocyclic intermediate. Our focus extends beyond mere data presentation; we aim to provide a deep, mechanistic understanding of its synthesis, characterization, and strategic application, grounded in established chemical principles.

Foundational Analysis: Molecular Structure and Physicochemical Profile

3-Chloroisoquinolin-7-amine is a bicyclic aromatic amine. Its structure is built upon an isoquinoline core, which is a fusion of a benzene ring and a pyridine ring. The specific placement of a chlorine atom at the 3-position and an amine group at the 7-position imparts a

unique electronic and steric profile, making it a highly valuable and versatile building block in synthetic chemistry.

The IUPAC name for this compound is **3-chloroisoquinolin-7-amine**, and its CAS Registry Number is 1374651-87-2.^{[1][2]} The amine group (NH₂) at position 7 acts as a nucleophilic center and a hydrogen bond donor, while the chlorine atom at position 3 is an electron-withdrawing group that activates the pyridine ring for certain reactions. This distinct electronic arrangement is fundamental to its reactivity and utility in constructing more complex molecular architectures.

Molecular Structure Diagram

Caption: 2D structure of **3-Chloroisoquinolin-7-amine** with standard numbering.

Physicochemical Data Summary

The fundamental properties of this compound are critical for designing synthetic routes and predicting its behavior in biological systems.

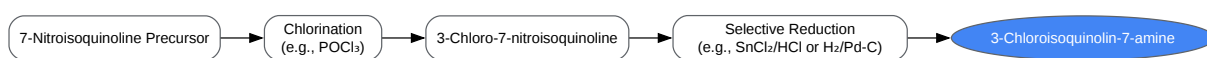
Property	Value	Source
Molecular Formula	C ₉ H ₇ ClN ₂	PubChem[1]
Molecular Weight	178.62 g/mol	PubChem[1]
IUPAC Name	3-chloroisoquinolin-7-amine	PubChem[1]
CAS Number	1374651-87-2	ChemSrc[3]
Canonical SMILES	<chem>C1=CC(=CC2=CN=C(C=C21)Cl)N</chem>	PubChem[1]
InChIKey	HLIMWNSGXCNTHV-UHFFFAOYSA-N	PubChem[1]
Polar Surface Area	38.91 Å ²	ChemSrc[3]
XLogP3	2.4	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]

Synthesis and Analytical Validation

A robust and reproducible synthetic strategy is paramount for obtaining high-purity material for research and development. While various methods can be envisioned, a common and logical approach involves the selective reduction of a nitro precursor. This strategy provides excellent control over regiochemistry.

Proposed Synthetic Workflow

The synthesis can be conceptualized as a multi-step process starting from a readily available nitro-substituted isoquinoline precursor. The causality is clear: the nitro group serves as a masked amine, which can be revealed in the final step, avoiding unwanted side reactions of a free amine during the chlorination process.



[Click to download full resolution via product page](#)

Caption: A representative workflow for the synthesis of **3-Chloroisoquinolin-7-amine**.

Self-Validating Experimental Protocol

This protocol is designed to be self-validating, with in-process checks to ensure the reaction is proceeding as expected before moving to the next stage.

Step 1: Chlorination of a 7-Nitroisoquinoline Derivative

- **Rationale:** The conversion of a hydroxyl or dione precursor at the 3-position to a chloride is a standard transformation. Using a strong chlorinating agent like phosphorus oxychloride (POCl_3) is effective for this type of heterocyclic system.
- **Procedure:**
 - To a stirred solution of the 7-nitroisoquinoline precursor (1.0 eq) in a suitable high-boiling solvent (e.g., toluene), add POCl_3 (3.0-5.0 eq) dropwise at 0 °C.
 - Slowly warm the mixture to reflux (approx. 110-120 °C) and maintain for 4-6 hours.
 - **In-Process Check:** Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
 - Cool the reaction to room temperature and carefully quench by pouring it onto crushed ice.
 - Neutralize with a saturated sodium bicarbonate solution to a pH of ~7-8.
 - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
 - Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude 3-chloro-7-nitroisoquinoline.

Step 2: Selective Reduction of the Nitro Group

- **Rationale:** The nitro group must be reduced to a primary amine without affecting the chloro substituent or the aromatic rings. Catalytic hydrogenation (H_2 over Pd/C) or chemical

reduction with reagents like tin(II) chloride (SnCl_2) are standard, reliable methods. The choice depends on functional group tolerance and available equipment.

- Procedure (using SnCl_2):
 - Dissolve the crude 3-chloro-7-nitroisoquinoline (1.0 eq) from the previous step in ethanol or concentrated hydrochloric acid.
 - Add a solution of tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) (4.0-5.0 eq) in the same solvent.
 - Heat the mixture to 50-70 °C and stir for 2-4 hours.
 - In-Process Check: Monitor by TLC or LC-MS to confirm the disappearance of the nitro intermediate.
 - Cool the reaction, dilute with water, and basify with a concentrated NaOH solution until a pH > 10 is achieved to precipitate tin salts.
 - Filter the mixture through a pad of celite to remove inorganic solids.
 - Extract the filtrate with ethyl acetate.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
 - Purify the resulting solid by column chromatography (silica gel, eluting with a hexane/ethyl acetate gradient) or recrystallization to afford pure **3-Chloroisoquinolin-7-amine**.

Analytical Characterization Summary

Structural confirmation and purity assessment are non-negotiable. The following techniques provide orthogonal data to validate the identity and quality of the final compound. This approach is analogous to the characterization of the related 3-Chloroisoquinolin-6-amine isomer.^[4]

Technique	Expected Observations
^1H NMR	Distinct aromatic proton signals corresponding to the isoquinoline core. A broad singlet in the 4-6 ppm range for the $-\text{NH}_2$ protons.
^{13}C NMR	Characteristic shifts for the carbon atoms of the heterocyclic ring, including a notable signal for the carbon atom bonded to the chlorine.
Mass Spec (MS)	A molecular ion peak (M^+) at m/z 178, accompanied by a characteristic $\text{M}+2$ isotope peak at m/z 180 with approximately one-third the intensity, confirming the presence of a single chlorine atom. [4]
IR Spectroscopy	Characteristic N-H stretching bands for the primary amine around $3300\text{-}3500\text{ cm}^{-1}$. Aromatic C=C and C=N stretching vibrations in the $1500\text{-}1600\text{ cm}^{-1}$ region. [4]
HPLC	A single major peak under appropriate reversed-phase conditions, used to determine purity (typically $>95\%$).

Strategic Applications in Medicinal Chemistry

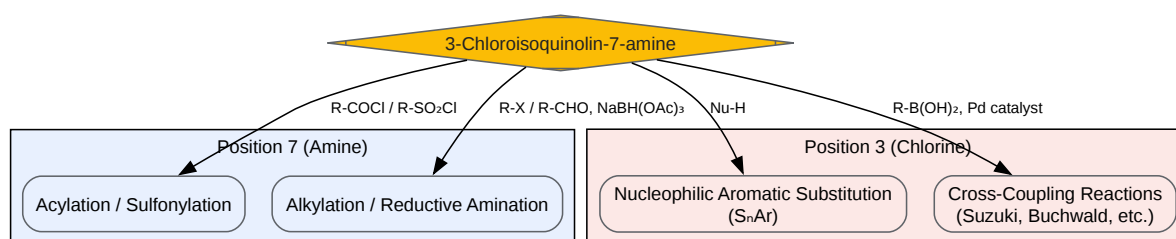
3-Chloroisoquinolin-7-amine is not typically a final drug product but rather a strategic starting point. Its value lies in the two chemically distinct handles it provides for diversification, allowing for the systematic exploration of chemical space in drug discovery programs.

The isoquinoline scaffold itself is a "privileged structure" found in numerous bioactive compounds. The addition of chloro and amino groups provides vectors for modification that are crucial for tuning a compound's potency, selectivity, and pharmacokinetic properties (ADME). The inclusion of a chlorine atom is a well-established strategy in medicinal chemistry, often enhancing binding affinity or improving metabolic stability.[\[5\]](#)

Key Derivatization Pathways

The compound's structure allows for two primary, orthogonal reaction pathways for building molecular complexity.

- Reactions at the Amine (Position 7): The nucleophilic amine group is readily functionalized via standard reactions like acylation, sulfonylation, reductive amination, and alkylation to introduce a wide variety of side chains.
- Reactions at the Chlorine (Position 3): The chlorine atom can be displaced via nucleophilic aromatic substitution (S_NAr) or, more versatily, serve as a handle for transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Sonogashira), enabling the introduction of aryl, heteroaryl, alkyl, or alkyne groups.



[Click to download full resolution via product page](#)

Caption: Primary reaction vectors for the derivatization of **3-Chloroisoquinolin-7-amine**.

This dual reactivity makes the molecule an ideal scaffold for developing libraries of compounds for screening. For instance, its utility as a building block for bioactive compounds with potential antiproliferative and antitumor properties has been noted.[2] The related 6-amino isomer is a known intermediate for kinase inhibitors, anti-inflammatory agents, and anticancer therapeutics, suggesting a similar potential for the 7-amino analogue.[4]

Conclusion

3-Chloroisoquinolin-7-amine represents a cornerstone intermediate for contemporary drug discovery. Its defined molecular structure, characterized by two distinct and versatile reactive sites, provides medicinal chemists with a robust platform for generating novel chemical entities.

A thorough understanding of its synthesis and analytical validation, as detailed in this guide, is the first step toward unlocking its full potential in the development of next-generation therapeutics. By applying the logical, self-validating protocols and strategic insights presented herein, research organizations can effectively leverage this powerful scaffold to accelerate their discovery programs.

References

- PubChem. **3-Chloroisoquinolin-7-amine**. National Center for Biotechnology Information. [\[Link\]](#)
- LookChem. Cas 1374651-87-2, **3-chloroisoquinolin-7-aMine**. [\[Link\]](#)
- ChemSrc. **3-chloroisoquinolin-7-amine** | CAS#:1374651-87-2. [\[Link\]](#)
- PubMed Central. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. National Institutes of Health. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Chloroisoquinolin-7-amine | C₉H₇ClN₂ | CID 74891414 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. lookchem.com [\[lookchem.com\]](https://lookchem.com)
- 3. 3-chloroisoquinolin-7-amine | CAS#:1374651-87-2 | Chemsrcc [\[chemsrc.com\]](https://chemsrc.com)
- 4. 3-Chloroisoquinolin-6-amine (1374652-51-3) for sale [\[vulcanchem.com\]](https://vulcanchem.com)
- 5. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [3-Chloroisoquinolin-7-amine molecular structure and weight]. BenchChem, [2026]. [\[Online PDF\]](#). Available at:

[\[https://www.benchchem.com/product/b595148/docs#3-chloroisoquinolin-7-amine-molecular-structure-and-weight\]](https://www.benchchem.com/product/b595148/docs#3-chloroisoquinolin-7-amine-molecular-structure-and-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)